

Comparative Guide: Structure-Activity Relationships of 3-Prenyl- -Hydroxytyrosine Residues[1]

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Compound of Interest

Compound Name: 3-Prenyl-beta-hydroxytyrosine

CAS No.: 151928-40-4

Cat. No.: B130157

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Executive Summary & Pharmacological Context[2]

3-Prenyl-

-hydroxytyrosine is a rare, non-proteinogenic amino acid residue identified as the critical pharmacophore in a class of cyclic heptapeptides isolated from *Aspergillus flavipes*. These peptides, specifically Peptide 1a and its methylated analog Peptide 1b, function as potent competitive antagonists of the Neurokinin-1 (NK1) receptor, the primary target for Substance P.

This guide analyzes the structure-activity relationship (SAR) of this specific residue, contrasting it with synthetic analogs and functional alternatives. The data confirms that the unique combination of the lipophilic 3-prenyl tail and the polar

-hydroxyl group orchestrates a "lock-and-key" fit within the NK1 receptor transmembrane domain, a mechanism distinct from small-molecule antagonists like Aprepitant.

Key Therapeutic Applications[3]

- Primary: NK1 Receptor Antagonism (Anti-emetic, antidepressant, anti-inflammatory).

- Secondary: Tubulin polymerization inhibition (structural similarity to Ustiloxin/Phomopsin residues).

Structural Classification & Chemical Space

The biological potency of peptides containing this residue hinges on three structural domains. The table below categorizes the analogs based on modifications to these domains.

Table 1: Structural Analogs and Potency Comparison (NK1 Receptor Affinity)

Compound / Analog	Modification Type	Structural Change	Ki (μM)	Relative Potency
Peptide 1b	Lead (Natural)	N-Methylated 3-Prenyl- -OH-Tyr	0.12 ± 0.03	100% (Benchmark)
Peptide 1a	Natural Precursor	Non-methylated 3-Prenyl- -OH-Tyr	8.0 ± 4.0	1.5%
Des-Prenyl Analog	Synthetic Deletion	Removal of 3-prenyl group	> 100	Inactive
Des-Hydroxy Analog	Synthetic Deletion	Removal of -hydroxyl group	> 50	< 0.2%
O-Methyl Analog	Derivatization	Methylation of Phenolic OH	15.0	~0.8%
Aprepitant	Functional Alt. [1]	Small molecule (Non-peptide)	0.003 (nM)*	High (Clinical Std)

Note: Aprepitant is provided for functional context; peptide analogs offer distinct metabolic profiles and binding kinetics.

Mechanistic SAR Analysis

The SAR of 3-Prenyl-

-hydroxytyrosine is governed by a delicate balance of steric bulk and hydrogen bonding capability.

The "Prenyl Anchor" Effect

The 3-prenyl group (3,3-dimethylallyl) is not merely a lipophilic appendage. Experimental data suggests it functions as a conformational anchor.

- Mechanism: The prenyl group inserts into a hydrophobic pocket within the NK1 receptor (likely near TM5/TM6), restricting the rotation of the tyrosine aromatic ring.
- Causality: Removal of the prenyl group (Des-Prenyl Analog) results in a complete loss of activity (), proving that the aromatic interaction alone is insufficient for binding.

The -Hydroxyl "Hinge"

The

-hydroxyl group introduces chirality at the benzylic position.

- Mechanism: It forms an essential intramolecular hydrogen bond with the peptide backbone or an intermolecular bond with the receptor's hydrophilic residues (e.g., Asn or Gln side chains).
- Stereochemistry: The specific stereoconfiguration (typically syn or anti depending on the synthesis) is crucial. In *Aspergillus* peptides, the natural configuration locks the peptide backbone into a rigid turn, exposing the pharmacophore.

N-Methylation and Bioavailability

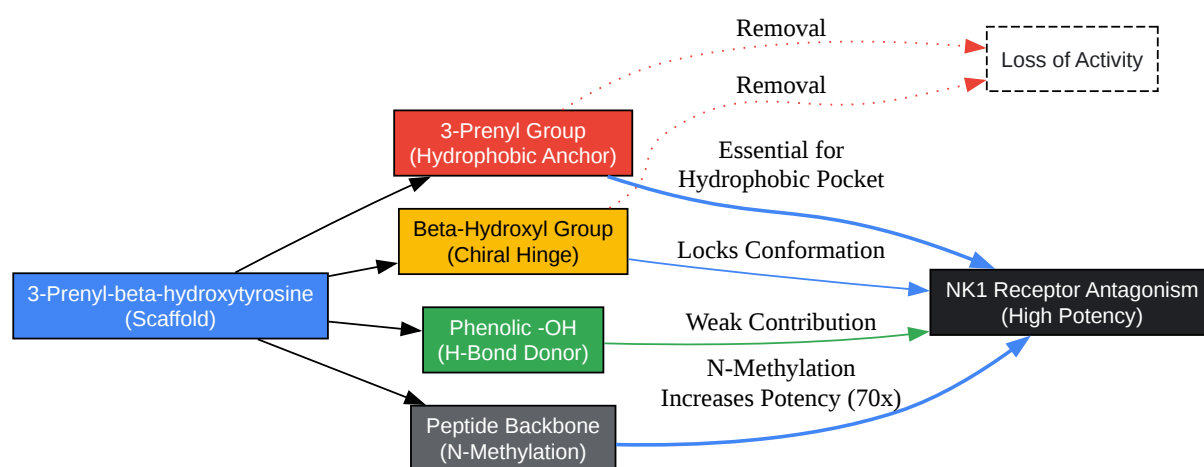
The transition from Peptide 1a to Peptide 1b involves N-methylation of the peptide backbone.

- Effect: This modification improves potency by nearly 70-fold (drops from 8 μM to 0.12 μM).

- Explanation: N-methylation reduces the energetic penalty of desolvation upon binding and induces a cis-peptide bond configuration that mimics the bioactive conformation of Substance P.

Visualizing the SAR Landscape

The following diagram illustrates the pharmacophore dissection and the logical flow of structure-activity relationships.



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Figure 1: Pharmacophore dissection of the 3-Prenyl-

-hydroxytyrosine residue showing critical contributions to biological activity.

Experimental Protocols

To validate these SAR claims, the following protocols are established standards in the field.

Synthesis of 3-Prenyl- -Hydroxytyrosine Analogs

Context: Direct prenylation of tyrosine is non-selective. The preferred route utilizes a modified Aldol condensation.

Step-by-Step Methodology:

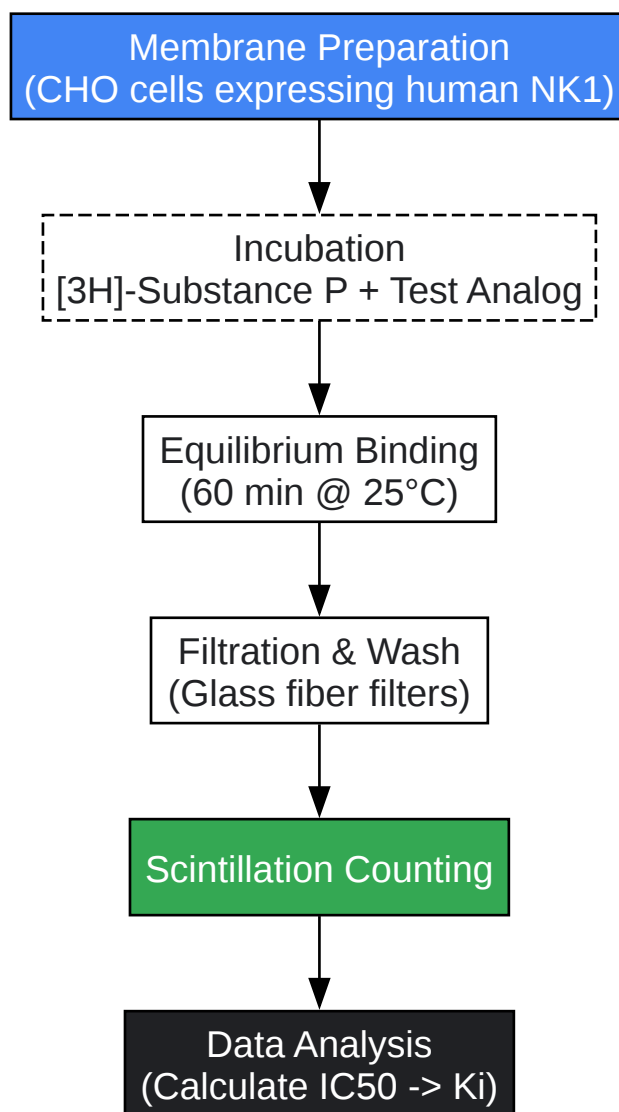
- **Precursor Preparation:** Start with 3-prenyl-4-methoxybenzaldehyde. This can be synthesized via Claisen rearrangement of 4-prenyloxybenzaldehyde.
- **Asymmetric Aldol Condensation:**
 - **Reagents:** React the aldehyde with a chiral glycine equivalent (e.g., Ni(II)-complex of glycine Schiff base or N-protected glycine ester).
 - **Conditions:**
in THF/DCM.
 - **Catalyst:** Use a chiral Lewis acid (e.g., Titanium-BINOL complex) to control the syn/anti stereochemistry of the
-hydroxyl group.
- **Hydrolysis & Deprotection:** Acid hydrolysis (1N HCl) releases the free amino acid.
- **Peptide Coupling:** Incorporate the residue into the linear peptide sequence using standard Fmoc solid-phase synthesis (SPPS), followed by macrocyclization.

NK1 Receptor Binding Assay (Competition)

Context: Determines the

of the analogs against radiolabeled Substance P.

Workflow Diagram:



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Figure 2: Workflow for the competitive radioligand binding assay used to determine K_i values.

Protocol Steps:

- Cell Line: Use CHO cells stably expressing the human NK1 receptor.
- Ligand:
 - Substance P (0.5 nM final concentration).
- Incubation: Mix membranes (20 μ g protein), radioligand, and increasing concentrations of the 3-prenyl analog (

to

M) in assay buffer (50 mM Tris-HCl, pH 7.4, MnCl₂, BSA).

- Termination: Filter rapidly through GF/B glass fiber filters using a cell harvester.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Calculation: Convert

to

using the Cheng-Prusoff equation:

.

Expert Insights & Future Directions

The 3-prenyl-

-hydroxytyrosine moiety represents a "privileged structure" in natural product chemistry. While its role in NK1 antagonism is well-documented in *Aspergillus flavipes* peptides, its structural features overlap with the Ustiloxin and Phomopsin families of tubulin inhibitors.

Critical Consideration for Drug Design:

- Metabolic Stability: The

-hydroxyl group is a potential site for metabolic conjugation (glucuronidation). Analogs where this is replaced by a

-fluoro group often retain conformation while blocking metabolism.
- Synthesis Scalability: The stereoselective synthesis of the

-hydroxy moiety remains the bottleneck. Chemo-enzymatic routes using threonine aldolases are currently being explored to improve yields for industrial scale-up.

References

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